

using 4-Methoxy-2,3-dinitroaniline as a dye intermediate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Methoxy-2,3-dinitroaniline

CAS No.: 5473-00-7

Cat. No.: B184574

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Application Note: Utilization of **4-Methoxy-2,3-dinitroaniline** as a High-Performance Disperse Dye Intermediate

Part 1: Executive Summary & Technical Rationale

4-Methoxy-2,3-dinitroaniline (also referred to as 4-amino-2,3-dinitroanisole) represents a specialized class of "diazo components" used in the synthesis of bathochromic disperse dyes (Violet, Navy, and Black shades).^{[1][2][3]}

While the 2,4-dinitro isomer is commercially ubiquitous, the 2,3-dinitro substitution pattern offers unique photonic properties. The presence of vicinal nitro groups (positions 2 and 3) creates significant steric strain, forcing the nitro groups to twist out of planarity. When coupled with electron-rich amines, this intermediate facilitates a strong intramolecular Charge Transfer (ICT) system, resulting in:

- Bathochromic Shift: Deeper shades due to the strong electron-withdrawing nature of the dinitro-motif.^{[2][3]}
- Solvatochromism: High sensitivity to polarity, useful for specialized optical applications.

- **Steric Protection:** The bulky nitro group at the 2-position protects the azo linkage from hydrolytic attack, potentially improving wet fastness.[2]

Note on Reactivity: The amine group at position 1 is extremely weakly basic due to the electron-withdrawing inductive (-I) and mesomeric (-M) effects of the nitro groups.[1][2][3] Standard aqueous diazotization (NaNO_2/HCl) will fail.[2] Nitrosylsulfuric acid (NSA) in non-aqueous media is required.[2]

Part 2: Chemical Profile

Property	Specification
Chemical Name	4-Methoxy-2,3-dinitroaniline
Synonyms	4-Amino-2,3-dinitroanisole; 2,3-Dinitro-p-anisidine
Molecular Formula	$\text{C}_7\text{H}_7\text{N}_3\text{O}_5$
Molecular Weight	213.15 g/mol
Appearance	Orange-brown to dark red crystalline powder
Melting Point	175–178 °C (Decomposes)
Solubility	Insoluble in water; Soluble in Acetone, DMF, warm Glacial Acetic Acid
pKb (Est.)	> 13 (Extremely weak base)

Part 3: Experimental Protocols

Protocol A: Diazotization (Nitrosylsulfuric Acid Method)

Rationale: The extreme deactivation of the amine requires the generation of the nitrosonium ion (

), a potent electrophile available only in concentrated sulfuric acid.

Reagents:

- **4-Methoxy-2,3-dinitroaniline** (0.1 mol, ~21.3 g)[1][2][3]

- Sulfuric Acid (98%, Conc.): 60 mL
- Nitrosylsulfuric Acid (40% in H₂SO₄): 0.11 mol[1][2]
- Glacial Acetic Acid: 40 mL (optional, as co-solvent for solubility)
- Urea (Analytical Grade)[1][2]

Step-by-Step Procedure:

- Preparation of Amine Solution:
 - In a 250 mL 3-neck round-bottom flask equipped with a mechanical stirrer and thermometer, charge 60 mL of 98% H₂SO₄.
 - Option: If solubility is poor, add 40 mL Glacial Acetic Acid.
 - Cool to 15–20°C.
 - Slowly add 0.1 mol of **4-Methoxy-2,3-dinitroaniline**. Stir for 30–60 mins until a homogenous solution or fine suspension is obtained.
- Diazotization:
 - Cool the mixture to 0–5°C using an ice/salt bath.
 - Add Nitrosylsulfuric acid dropwise over 45 minutes.
 - Critical Control: Do not allow temperature to exceed 5°C. Exotherms can lead to denitration or decomposition.[2]
 - Stir at 0–5°C for 2–3 hours. The solution should become clear and amber/brown.
- Validation (Iodide Test):
 - Take a drop of the reaction mass and place it on starch-iodide paper.[2][3] A distinct blue/black spot indicates excess nitrous acid (required).[2]
 - If negative, add an additional 5% NSA and stir for 30 mins.

- Quenching:
 - Add 1.0 g of Urea to destroy excess nitrous acid (prevents side reactions during coupling). Stir for 15 mins.

Protocol B: Coupling Reaction (Synthesis of Disperse Violet/Blue)

Target: Coupling with 3-Acetamido-N,N-diethylaniline (common coupler for deep shades).[\[1\]](#)[\[2\]](#)[\[3\]](#)

Reagents:

- Coupler: 3-Acetamido-N,N-diethylaniline (0.1 mol)[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Sulfuric Acid (10%): 200 mL[\[1\]](#)[\[2\]](#)
- Ice: 500 g
- Sodium Acetate (buffer)[\[1\]](#)[\[2\]](#)

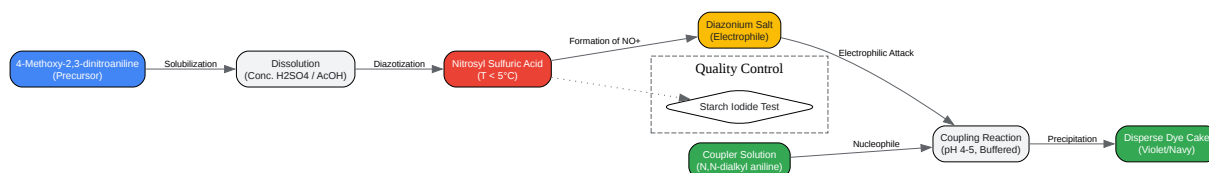
Step-by-Step Procedure:

- Coupler Preparation:
 - Dissolve the coupler in 200 mL of 10% H_2SO_4 . Cool to 0–5°C by adding crushed ice directly to the beaker.
- Coupling:
 - Slowly filter the cold Diazo Solution (from Protocol A) directly into the Coupler Solution with vigorous agitation.
 - pH Control: The pH will initially be <1. Slowly add Sodium Acetate solution to raise pH to 4.0–5.0.
 - Observation: A deep violet/navy precipitate will form immediately.[\[2\]](#)

- Finishing:
 - Stir for 4 hours, allowing temperature to rise to room temperature.
 - Heat to 60°C for 30 mins to aggregate the crystal size (improves filtration).
 - Filter under vacuum.[2] Wash with copious amounts of water until filtrate is neutral.
 - Drying: Dry at 60°C in a vacuum oven. Do not overheat (nitro compounds are heat sensitive).[2]

Part 4: Process Visualization (Graphviz)

The following diagram illustrates the critical reaction pathway and decision nodes for this synthesis.



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Caption: Workflow for the conversion of deactivated **4-Methoxy-2,3-dinitroaniline** into high-fastness disperse dyes.

Part 5: Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Yield	Incomplete diazotization due to insolubility.	Use Glacial Acetic Acid/Propionic Acid mix (1:[1]5) as solvent before adding H ₂ SO ₄ . ^[2]
Tarry/Dull Product	Decomposition of diazo salt (Temp > 5°C).	Strictly maintain T < 5°C. Ensure rapid stirring to prevent localized hotspots.
No Coupling	pH too low (< 1. ^[2] 0) inhibits the coupler.	Buffer the coupling bath with Sodium Acetate to pH 4.0–5.0.
High Residual Nitrite	Excess NSA not quenched. ^[2]	Ensure Urea is added before coupling. ^[2] Excess nitrite nitrosates the coupler, ruining the shade.

Part 6: Safety & Hazards (E-E-A-T)

DANGER: This protocol involves highly hazardous materials.^[2]

- Acute Toxicity: Dinitroanilines are toxic by inhalation and skin contact.^[2] They are known methemoglobin formers (interfere with blood oxygen transport).^[2] Blue lips/fingernails are a sign of exposure.
 - Control: Handle only in a fume hood.^[2] Wear double nitrile gloves and a chemically resistant apron.
- Explosion Hazard: Dry diazonium salts of dinitro-compounds are shock-sensitive explosives.^{[1][2][3]}
 - Control: NEVER isolate the dry diazonium salt. Always process it as a solution directly into the coupling stage.
- Chemical Burns: Nitrosylsulfuric acid is a potent oxidizer and corrosive.

References

- Zollinger, H. (2003). Color Chemistry: Syntheses, Properties, and Applications of Organic Dyes and Pigments. 3rd Ed. Wiley-VCH.[1][2][3] (Standard reference for diazotization mechanisms of deactivated amines).
- Peters, A. T. (1975). The Chemistry of Disperse Dyes. In: The Chemistry of Synthetic Dyes, Vol 8. Academic Press.[2] (Detailed discussion on nitroaniline intermediates).
- PubChem Database. (2023).[2] 4-Methoxy-2-nitroaniline and derivatives. National Library of Medicine. (Source for physicochemical properties of analogous dinitro-anisole structures).[1][2][3]
- Freeman, H. S. (2013). Colorants. In: Encyclopedia of Chemical Technology. Kirk-Othmer. (Review of commercial disperse dye synthesis protocols).

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Sources

- 1. C.I. Disperse Blue 79 | SIELC Technologies [sielc.com]
- 2. 2,4-Dinitro-4'-methoxydiphenylamine | C₁₃H₁₁N₃O₅ | CID 260958 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4-Methoxy-2-nitroaniline | C₇H₈N₂O₃ | CID 66793 - PubChem [pubchem.ncbi.nlm.nih.gov]
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